

Spectroscopic Characterization of 1H-Indene-2-methanol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1H-Indene-2-methanol

CAS No.: 18096-68-9

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This technical guide provides an in-depth exploration of the spectroscopic techniques used to characterize the molecular structure of **1H-Indene-2-methanol**. Tailored for researchers, scientists, and professionals in drug development, this document offers a detailed analysis of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the causal relationships behind experimental choices and provides a framework for the structural elucidation of this and similar molecules.

Introduction

1H-Indene-2-methanol is a bifunctional molecule incorporating a planar indene ring system and a primary alcohol. This unique combination of an aromatic, cyclic alkene and a hydroxyl group makes it a valuable synthon in organic chemistry and a scaffold of interest in medicinal chemistry. Accurate and unambiguous structural confirmation is paramount for its application in any synthetic or biological context. Spectroscopic methods provide a non-destructive and highly informative means to achieve this confirmation. This guide will delve into the theoretical underpinnings and practical application of NMR, IR, and MS for the comprehensive characterization of **1H-Indene-2-methanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map out the connectivity and chemical environment of each atom.

^1H NMR Spectroscopy: Unraveling the Proton Environment

Theoretical Framework: Proton NMR (^1H NMR) spectroscopy provides information on the number of different types of protons, their relative numbers, and their proximity to other protons in the molecule. The chemical shift (δ) of a proton is influenced by its electronic environment; protons near electronegative atoms or in aromatic systems are deshielded and appear at higher chemical shifts (downfield). Spin-spin coupling, observed as the splitting of a signal into multiple peaks (a multiplet), reveals the number of neighboring protons.

Predicted ^1H NMR Spectrum of **1H-Indene-2-methanol**:

While a definitive, publicly available spectrum for **1H-Indene-2-methanol** is not readily accessible, we can predict the expected chemical shifts and multiplicities based on the analysis of similar indene derivatives and general principles of NMR spectroscopy.^[1]

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
H-4, H-7 (Aromatic)	~ 7.2 - 7.5	Multiplet	2H
H-5, H-6 (Aromatic)	~ 7.0 - 7.2	Multiplet	2H
H-3 (Vinylic)	~ 6.5	Singlet (or narrow triplet)	1H
-CH ₂ OH (Methylene)	~ 4.2	Doublet	2H
-OH (Hydroxyl)	Variable (typically 1.5 - 3.5)	Singlet (broad)	1H
H-1 (Methylene)	~ 3.4	Singlet (or narrow multiplet)	2H

Causality in Chemical Shifts:

- **Aromatic Protons (H-4, H-5, H-6, H-7):** These protons are part of the benzene ring of the indene system and are deshielded due to the ring current effect, hence their downfield appearance.
- **Vinyllic Proton (H-3):** This proton is on the double bond of the five-membered ring and is expected to be deshielded, though typically less so than the aromatic protons.
- **Methylene Protons (-CH₂OH):** These protons are adjacent to the electron-withdrawing oxygen atom, causing them to be significantly deshielded and shifted downfield.
- **Hydroxyl Proton (-OH):** The chemical shift of the hydroxyl proton is highly variable and depends on concentration, solvent, and temperature due to hydrogen bonding. It often appears as a broad singlet.
- **Methylene Protons (H-1):** These protons are part of the five-membered ring and are allylic to the double bond, which causes a slight deshielding effect.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1H-Indene-2-methanol** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube. The choice of solvent is critical as it can influence chemical shifts, particularly for the hydroxyl proton.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Standard acquisition parameters on a 300-500 MHz spectrometer are typically sufficient.
- **Data Acquisition:** Acquire the ¹H NMR spectrum. The number of scans can be adjusted to achieve an adequate signal-to-noise ratio.
- **Data Processing:** Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals. Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

Theoretical Framework: Carbon-13 NMR (^{13}C NMR) spectroscopy provides a map of the carbon backbone of a molecule. Each unique carbon atom gives rise to a distinct signal. The chemical shift of a carbon is sensitive to its hybridization and the electronegativity of attached atoms.

Predicted ^{13}C NMR Spectrum of **1H-Indene-2-methanol**:

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-3a, C-7a (Aromatic Quaternary)	~ 143 - 146
C-2 (Vinylic)	~ 140 - 143
C-4, C-7 (Aromatic CH)	~ 124 - 128
C-5, C-6 (Aromatic CH)	~ 120 - 125
C-3 (Vinylic CH)	~ 128 - 132
-CH ₂ OH (Methylene)	~ 65 - 70
C-1 (Methylene)	~ 35 - 40

Causality in Chemical Shifts:

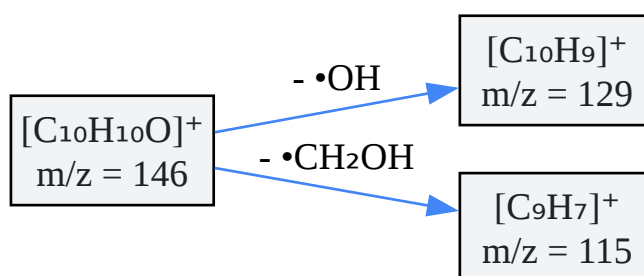
- Aromatic and Vinylic Carbons: Carbons involved in sp^2 hybridization appear in the downfield region of the spectrum (typically > 100 ppm).
- Methylene Carbon (-CH₂OH): The carbon attached to the hydroxyl group is deshielded due to the electronegativity of the oxygen atom.
- Methylene Carbon (C-1): This sp^3 hybridized carbon appears in the upfield region of the spectrum.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: The same sample prepared for ^1H NMR can be used.
- Instrument Setup: Configure the spectrometer for ^{13}C NMR acquisition. Proton decoupling is typically employed to simplify the spectrum to single lines for each carbon.

- Data Acquisition: Acquire the ^{13}C NMR spectrum. A larger number of scans is usually required compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the data similarly to the ^1H NMR spectrum, referencing it to the deuterated solvent signal.

Visualization of NMR Assignments



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